

Ethanesulfonamide (CAS 1520-70-3): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ethanesulfonamide*

Cat. No.: *B075362*

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Introduction

Ethanesulfonamide, with the CAS registry number 1520-70-3, is an organic compound belonging to the sulfonamide class of molecules.^[1] Characterized by an ethanesulfonyl group linked to an amino group, this white crystalline solid serves as a versatile building block in organic synthesis and holds relevance in the fields of medicinal chemistry and proteomics research.^{[1][2]} Its utility stems from the reactive sulfonamide moiety, which can be further functionalized, and its structural similarity to p-aminobenzoic acid (PABA), conferring potential antibacterial properties characteristic of the sulfonamide drug class. This guide provides a comprehensive overview of **Ethanesulfonamide**'s chemical and physical properties, spectroscopic data, synthesis, and key applications for professionals in research and drug development.

Chemical and Physical Properties

Ethanesulfonamide is a relatively simple yet important molecule. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use and theoretical modeling.

Property	Value	Source
Molecular Formula	C ₂ H ₇ NO ₂ S	[1] [2]
Molecular Weight	109.15 g/mol	[1]
Appearance	White crystalline solid	[1]
Melting Point	60 °C	
Boiling Point	214.9±23.0 °C at 760 mmHg (Predicted)	
Density	1.265±0.06 g/cm ³ (Predicted)	
pKa	10.81±0.60 (Predicted)	
InChI	InChI=1S/C2H7NO2S/c1-2-6(3,4)5/h2H2,1H3,(H2,3,4,5)	[1]
InChIKey	ZCRZCMUDOWDGOB-UHFFFAOYSA-N	[1]
Canonical SMILES	CCS(=O)(=O)N	[1]
Solubility	Soluble in water	[1]

Table 1: Physicochemical Properties of **Ethanesulfonamide**

Spectroscopic Data

The structural elucidation of **Ethanesulfonamide** is confirmed through various spectroscopic techniques. The expected and observed spectral data are crucial for identity confirmation in synthetic and analytical applications.

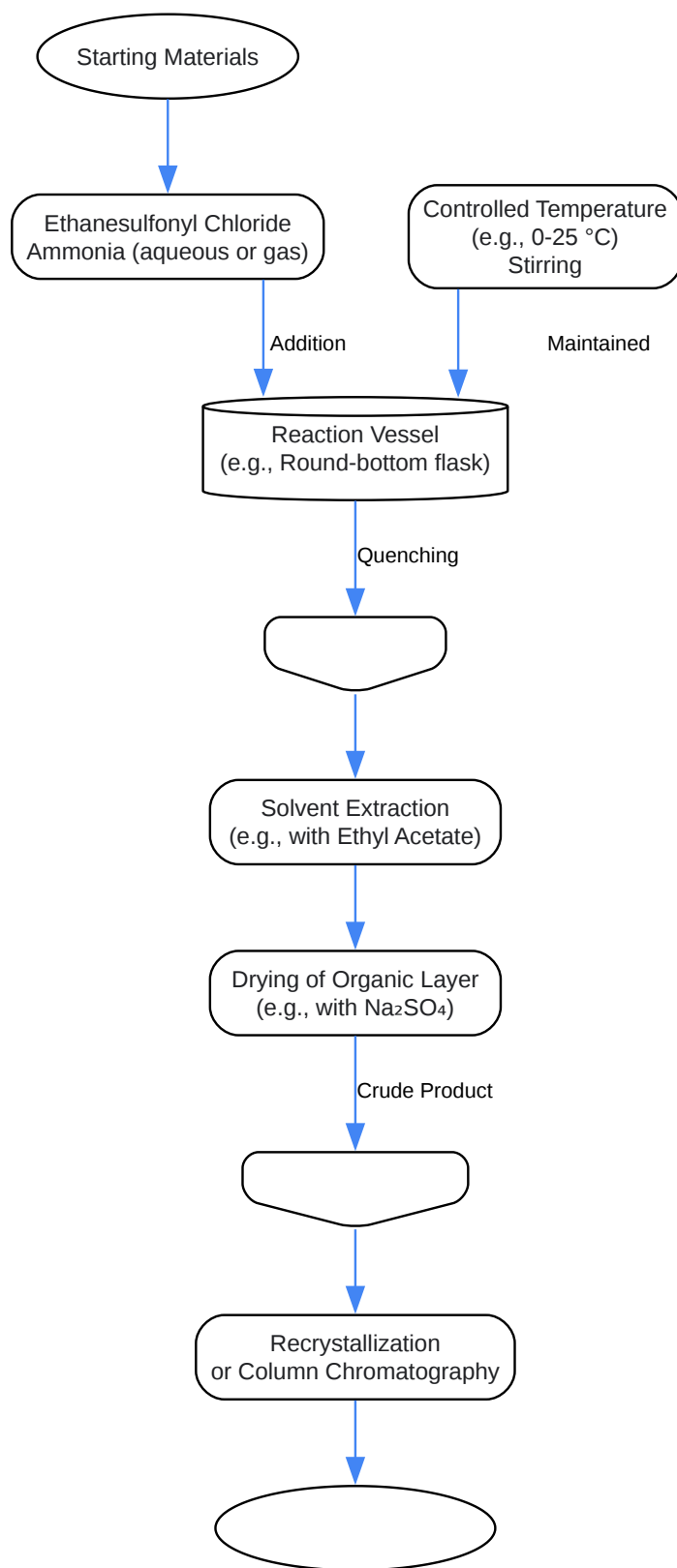
Spectroscopic Technique	Data	Source
^1H NMR	Predicted shifts: $-\text{CH}_3$ (~1.3 ppm, triplet), $-\text{CH}_2-$ (~3.1 ppm, quartet), $-\text{NH}_2$ (variable, broad singlet)	General NMR Principles
^{13}C NMR	Predicted shifts: $-\text{CH}_3$ (~10 ppm), $-\text{CH}_2-$ (~48 ppm)	[1]
FT-IR (Melt)	Characteristic peaks for N-H stretching, S=O stretching (asymmetric and symmetric), and C-H stretching.	[1]
Mass Spectrometry (GC-MS)	Molecular ion peak (M^+) and characteristic fragmentation pattern.	[1]

Table 2: Spectroscopic Data for **Ethanesulfonamide**

Synthesis and Experimental Protocols

General Synthesis of **Ethanesulfonamide**

The most common laboratory synthesis of **Ethanesulfonamide** involves the reaction of ethanesulfonyl chloride with ammonia. This nucleophilic substitution reaction is a standard method for the formation of primary sulfonamides.



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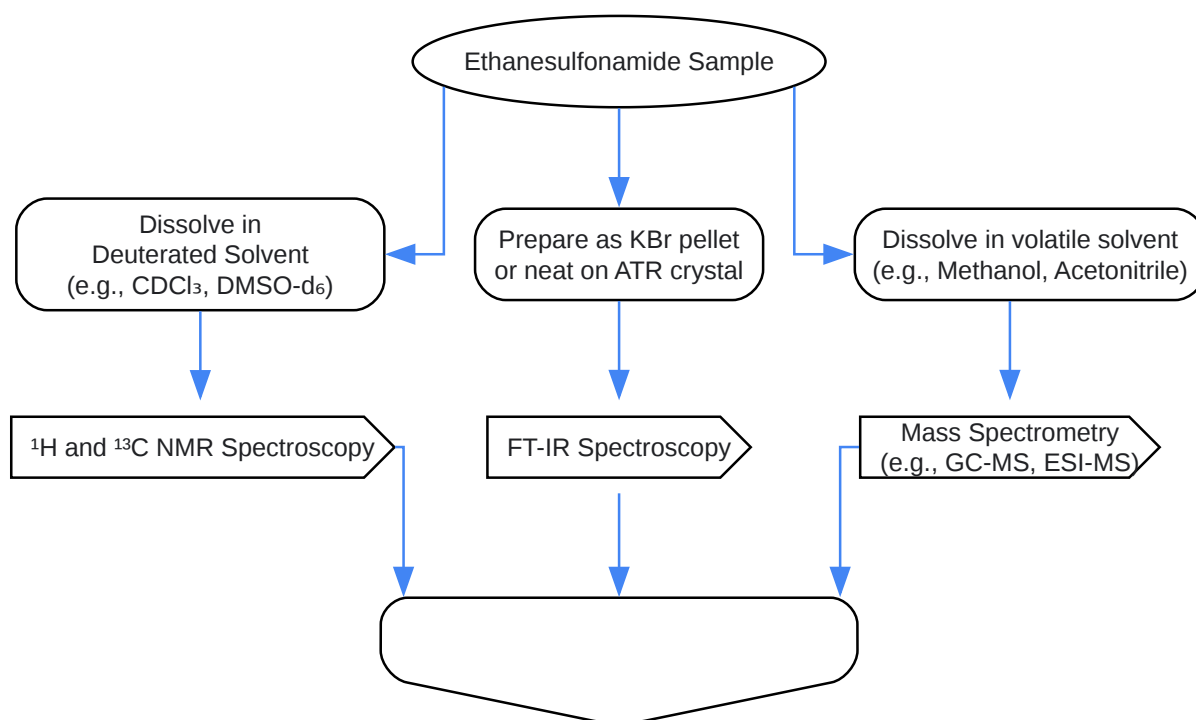
Caption: General workflow for the synthesis of **Ethanesulfonamide**.

Experimental Protocol: Synthesis of **Ethanesulfonamide**

- **Reaction Setup:** A solution of ethanesulfonyl chloride in a suitable aprotic solvent (e.g., diethyl ether or dichloromethane) is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- **Addition of Ammonia:** An excess of aqueous ammonia is added dropwise to the stirred solution of ethanesulfonyl chloride. The reaction is exothermic and the temperature should be maintained below 10 °C.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** The reaction mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with the same organic solvent. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure to yield the crude product. The crude **Ethanesulfonamide** is then purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford the final product as a white crystalline solid.

Experimental Protocol: Spectroscopic Analysis

The following are general procedures for obtaining spectroscopic data for **Ethanesulfonamide**.



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Caption: Workflow for spectroscopic analysis of **Ethanesulfonamide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - A small amount of **Ethanesulfonamide** is dissolved in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - The solution is transferred to an NMR tube.
 - ^1H and ^{13}C NMR spectra are acquired on an NMR spectrometer.
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
 - For a solid sample, a KBr pellet is prepared by mixing a small amount of **Ethanesulfonamide** with dry KBr powder and pressing it into a transparent disk.
 - Alternatively, a spectrum can be obtained from the neat solid using an Attenuated Total Reflectance (ATR) accessory.

- The IR spectrum is recorded using an FT-IR spectrometer.
- Mass Spectrometry (MS):
 - A dilute solution of **Ethanesulfonamide** is prepared in a volatile solvent such as methanol or acetonitrile.
 - The sample is introduced into the mass spectrometer via a suitable ionization source (e.g., electron ionization for GC-MS or electrospray ionization for LC-MS).
 - The mass spectrum is acquired over an appropriate mass-to-charge (m/z) range.

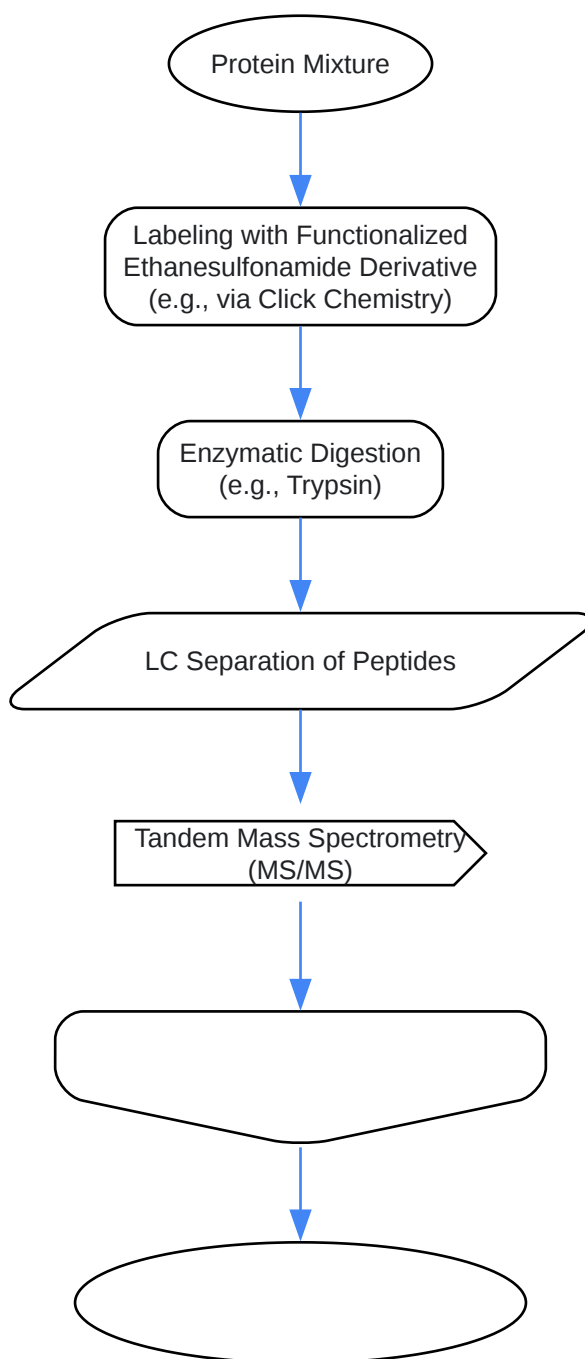
Applications in Research and Development

Pharmaceutical Synthesis

Ethanesulfonamide serves as a key building block in the synthesis of more complex molecules with potential therapeutic applications. The sulfonamide group is a well-established pharmacophore found in a variety of drugs, including diuretics, anticonvulsants, and hypoglycemic agents. The ethyl group of **Ethanesulfonamide** can be further functionalized to introduce desired physicochemical properties and biological activities.

Proteomics Research

In the field of proteomics, **Ethanesulfonamide** and its derivatives can be utilized in several ways.^[2] One application is in "click chemistry," a set of biocompatible reactions that enable the specific and efficient labeling of biomolecules. For instance, an azide- or alkyne-modified version of **Ethanesulfonamide** could be used to tag proteins or peptides for subsequent analysis by mass spectrometry.



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References

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- 2. scbt.com [scbt.com]
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